

Application Notes and Protocols for Measuring Atomic Energy Levels in Francium

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Compound of Interest

Compound Name: Francium

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Abstract

Francium (Fr), the heaviest alkali metal, is a highly radioactive element with no stable isotopes.[1] Its simple atomic structure, characterized by a single valence electron outside a radon core, makes it an ideal system for testing fundamental physics, particularly in the realm of atomic parity non-conservation and relativistic effects.[2] However, its instability presents significant experimental challenges. This document provides a detailed protocol for the production, trapping, cooling, and spectroscopic measurement of **francium's** atomic energy levels, primarily utilizing Magneto-Optical Trap (MOT) technology. The methodologies outlined are based on established experimental practices and are intended to guide researchers in setting up and executing these complex measurements.

Core Principles

The measurement of **francium's** atomic energy levels hinges on the principles of laser spectroscopy performed on a cold, trapped sample of atoms. Due to the element's radioactivity and the low number of atoms available at any given time, a highly efficient method for capturing and repeatedly probing the atoms is necessary.[3]

The general workflow involves three main stages:

- **Production and Neutralization:** **Francium** isotopes are produced via a nuclear reaction. They are then ionized, transported electrostatically, and deposited onto a neutralizer, from which they are released as a neutral atomic beam.
- **Laser Cooling and Trapping:** The neutral **francium** atoms are captured and cooled to microkelvin temperatures in a Magneto-Optical Trap (MOT). The MOT uses a combination of laser light and a quadrupole magnetic field to confine the atoms.[3] This confinement provides a dense sample of atoms ideal for precision spectroscopy, minimizing Doppler broadening.[3]
- **Spectroscopic Measurement:** The trapped atoms are excited using precisely tuned lasers. By detecting the subsequent fluorescence or ionization, the energy differences between atomic states can be measured with high accuracy.

Experimental Protocols

Protocol 1: Production and Delivery of Francium Isotopes

This protocol describes the synthesis of neutron-deficient **francium** isotopes (e.g., ^{208}Fr , ^{209}Fr , ^{210}Fr) via a heavy-ion fusion reaction.

Methodology:

- **Target Preparation:** A gold (^{197}Au) target is utilized due to its chemical inertness and low vapor pressure.[1][4]
- **Ion Beam Bombardment:** A beam of ^{18}O ions, accelerated by a linear accelerator to approximately 100-102 MeV, is directed onto the gold target.[4][5] This induces a fusion reaction, $^{197}\text{Au}(^{18}\text{O}, \text{xn})\text{Fr}$, producing various **francium** isotopes. The specific isotope produced can be selected by tuning the beam energy.[4]
- **Surface Ionization and Extraction:** The target is heated to around 1200 K.[4][5] This high temperature facilitates the rapid diffusion of the produced **francium** atoms to the surface.[5] Since **francium**'s first ionization energy (3.8 eV) is lower than the work function of gold (5.1 eV), the **francium** atoms are efficiently surface-ionized.[5]

- **Ion Transport:** The positively charged **francium** ions (Fr^+) are extracted from the target region by an 800 V potential and guided through an electrostatic beamline to the trapping chamber, which is maintained under ultra-high vacuum (UHV) conditions.[4]
- **Neutralization:** The Fr^+ ions are deposited onto a heated yttrium (Y) cylinder positioned near the entrance of the MOT cell.[6][4] The yttrium surface, heated to approximately 1000 K, neutralizes the ions and releases them as a beam of neutral **francium** atoms directed into the trapping region.[4]

Protocol 2: Magneto-Optical Trapping (MOT) of Francium

This protocol details the capture and cooling of neutral **francium** atoms.

Methodology:

- **MOT Chamber:** The trap is formed within a large Pyrex bulb (e.g., 10 cm diameter) with multiple windows for laser access and viewing. The interior of the cell is often coated with a non-stick material (e.g., Dry-film) to prevent **francium** atoms from permanently adhering to the walls, allowing them multiple passes through the trapping region.[4]
- **Magnetic Field:** A pair of anti-Helmholtz coils generates a quadrupole magnetic field with a gradient of approximately 6-9 G/cm at the center of the trap.[6][4]
- **Laser System:**
 - **Trapping Laser:** A titanium-sapphire laser is tuned to the D_2 cycling transition ($7S_{1/2}$, $F=13/2 \rightarrow 7P_{3/2}$, $F=15/2$ for ^{210}Fr) at 718 nm.[6] Six intersecting laser beams, circularly polarized, are directed towards the center of the chamber.
 - **Repumping Laser:** Atoms can fall into the other ground state hyperfine level ($7S_{1/2}$, $F=11/2$ for ^{210}Fr). A second laser, often a diode laser, is required to "repump" these atoms back into the cycling transition. This laser targets the $7S_{1/2}$, $F=11/2 \rightarrow 7P_{3/2}$, $F=13/2$ transition.[6]
- **Atom Capture:** The combination of the red-detuned laser light and the position-dependent Zeeman shift created by the magnetic field results in a damping force that cools and confines

the atoms to a small, dense cloud ($\approx 1 \text{ mm}^3$) at the center of the trap.[3] The captured atoms have a temperature below $100 \text{ }\mu\text{K}$.[3]

Protocol 3: Spectroscopy of Trapped Francium

This protocol outlines a method for measuring the energy of an excited state (e.g., $9S_{1/2}$) using two-photon excitation.

Methodology:

- Establish Trapped Sample: Begin with a stable cloud of trapped **francium** atoms as described in Protocol 2.
- Two-Photon Excitation:
 - The 718 nm trapping laser serves as the first excitation step, driving atoms from the $7S_{1/2}$ ground state to the $7P_{3/2}$ intermediate state.[7]
 - A second, tunable probe laser (e.g., at 851 nm) is introduced, overlapping with the trapped atom cloud. This laser drives the transition from the $7P_{3/2}$ state to the target $9S_{1/2}$ state.
- Detection:
 - The $9S_{1/2}$ state decays via a cascade, emitting photons at specific wavelengths (e.g., 423 nm and 433 nm).[7]
 - An optical system with appropriate interference filters collects this fluorescence. A photomultiplier tube is used for time-correlated single-photon counting.[1][8]
- Data Acquisition: The frequency of the second probe laser is scanned. A resonance is observed when the combined energy of the two photons matches the energy difference between the $7S_{1/2}$ ground state and the $9S_{1/2}$ excited state. The number of detected fluorescence photons is recorded as a function of the probe laser's frequency.
- Energy Level Determination: The peak of the resulting fluorescence spectrum corresponds to the precise energy of the $9S_{1/2}$ state relative to the ground state.[7]

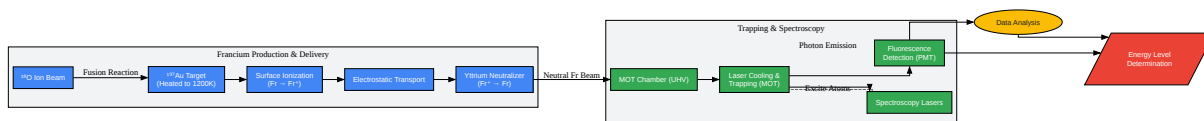
Data Presentation

The following tables summarize key quantitative data for **Francium-210** and **Francium-223**, which are frequently used in these experiments.

Parameter	Value	Isotope	Reference
Electronic Configuration	[Rn] 7s ¹	All	[9]
First Ionization Energy	392.96 kJ mol ⁻¹	N/A	[10]
D ₂ Transition Wavelength	718 nm	²¹⁰ Fr	[6]
Ground State Hyperfine Splitting	46.8 GHz	²¹⁰ Fr	[6] [4]
7P _{3/2} State Lifetime	20.97 ± 0.17 ns	²¹⁰ Fr	[8]
7P _{1/2} State Lifetime	24.51 ± 0.12 ns	²¹⁰ Fr	[8]
9S _{1/2} Energy Level	25671.021 cm ⁻¹	²¹⁰ Fr	[7]
Most Stable Isotope	²²³ Fr	N/A	[11]
Half-life of ²²³ Fr	22 minutes	²²³ Fr	[11] [12]

Visualizations

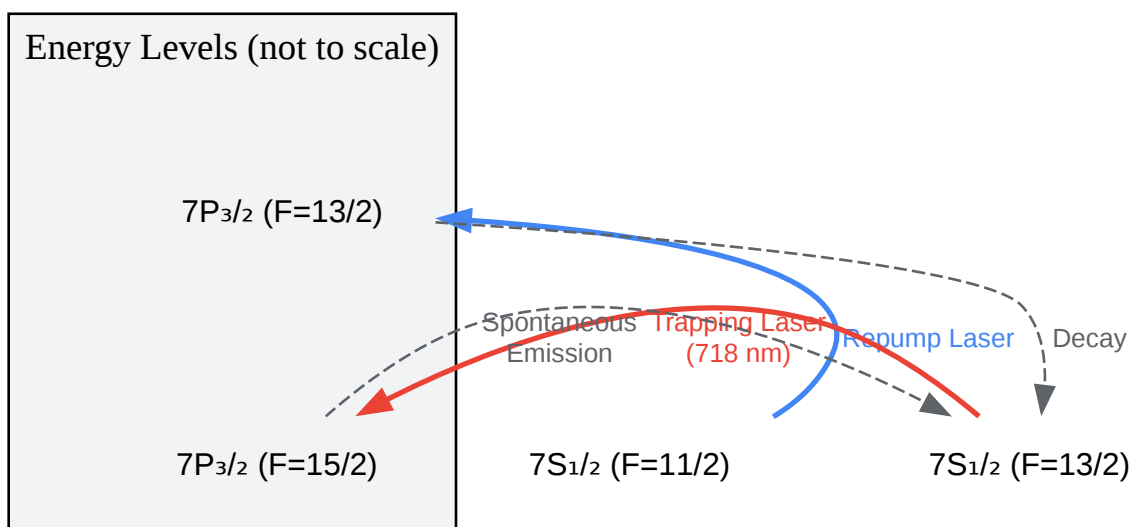
Experimental Workflow Diagram



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Caption: Overview of the experimental workflow from **francium** production to data analysis.

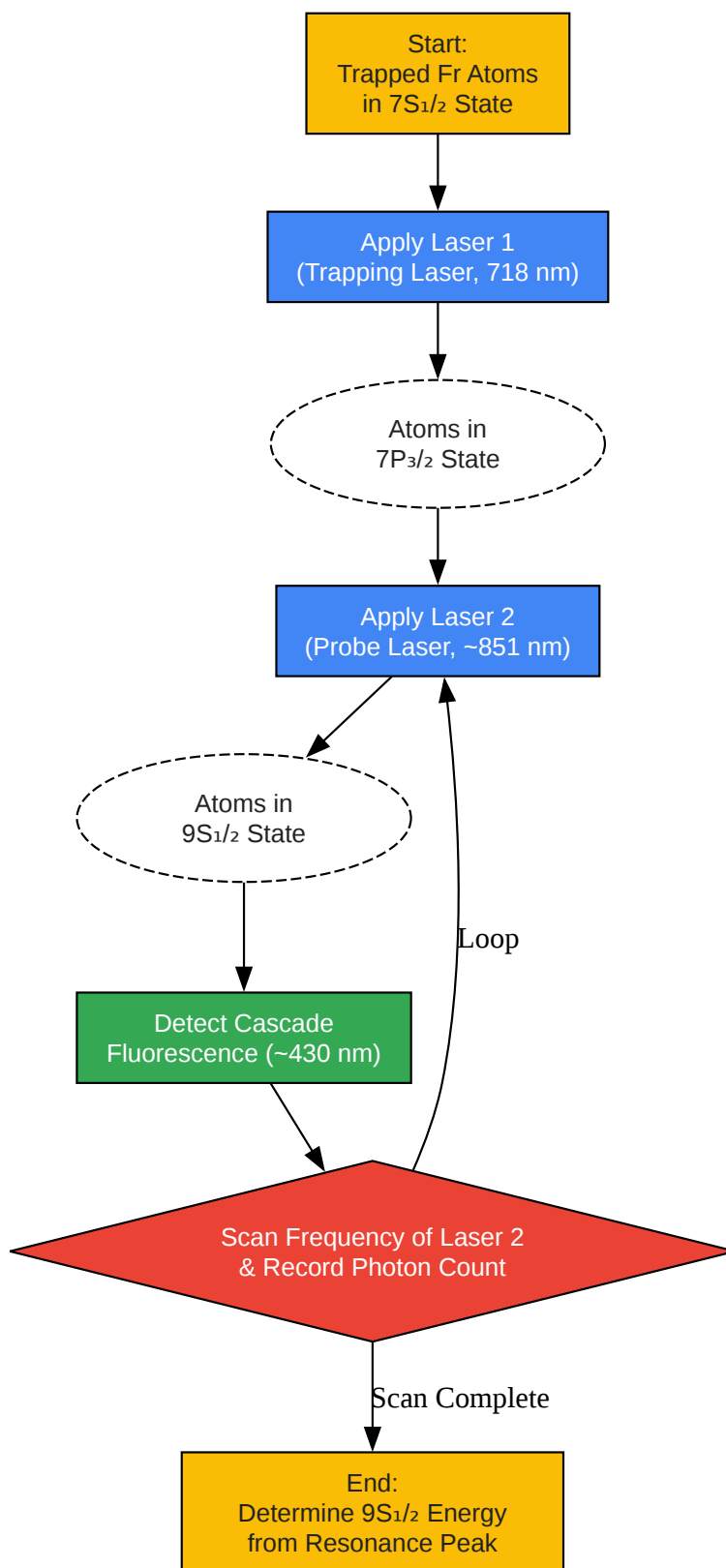
Francium-210 MOT Energy Level Diagram



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Caption: Energy levels of ^{210}Fr relevant for magneto-optical trapping.

Two-Photon Spectroscopy Logic Diagram



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Caption: Logical workflow for a two-photon spectroscopy measurement.

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